

Essential Safety and Logistical Information for Handling Diethylcarbamazine Citrate

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Compound of Interest

Compound Name: *Diethylcarbamazine Citrate*

Cat. No.: *B1670529*

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for handling **Diethylcarbamazine Citrate** in a laboratory setting. It includes procedural guidance on personal protective equipment, operational plans for safe handling, and disposal protocols to ensure the safety of all personnel.

Quantitative Data Summary

The following table summarizes the key quantitative physical and chemical properties of **Diethylcarbamazine Citrate**. Occupational exposure limits have not been established by major regulatory bodies, and this is reflected in the safety data sheets reviewed.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Property	Value	Source
Molecular Formula	C ₁₆ H ₂₉ N ₃ O ₈	[1][6]
Molecular Weight	391.42 g/mol	[1][6]
Melting Point	140°C	[1][7]
Boiling Point	297.4°C at 760 mmHg	[1][7]
Solubility	Very soluble in water, soluble in ethanol (96%), practically insoluble in acetone.	[1]
Oral LD50 (Rat)	1.38 g/kg	[1]
Occupational Exposure Limits	No data available	[1][2][3][4][5]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Diethylcarbamazine Citrate** to minimize exposure and ensure personal safety.

PPE Category	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) approved standards.	Protects against dust, aerosols, and splashes.[7][8]
Hand Protection	Chemical-impermeable gloves (e.g., Neoprene™) that satisfy EU Directive 89/686/EEC and the standard EN 374. Gloves must be inspected prior to use.	Prevents skin contact.[7][8]
Body Protection	Fire/flamm resistant and impervious clothing. Long-sleeved lab coat.	Protects skin from contamination and potential fire hazards.[7][8]
Respiratory Protection	A full-face respirator or a NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits are exceeded, if irritation or other symptoms are experienced, or in case of inadequate ventilation.[2][5][7][9]	Prevents inhalation of the fatal-if-inhaled substance.[10][11]

Operational Plan for Safe Handling

Adherence to the following step-by-step operational plan is critical for the safe handling of **Diethylcarbamazine Citrate**.

Preparation and Engineering Controls

- Ventilation: Always handle **Diethylcarbamazine Citrate** in a well-ventilated area.[2][7][10]
The use of a chemical fume hood is strongly recommended to control exposure to dust and aerosols.[3][10]

- **Emergency Equipment:** Ensure that an emergency eyewash station and safety shower are readily accessible in the immediate work area.[\[2\]](#)[\[10\]](#)
- **Restricted Access:** The handling area should be clearly marked, and access should be restricted to authorized personnel only.

Handling the Chemical

- **Avoid Contact:** Take all necessary precautions to avoid contact with skin and eyes.[\[7\]](#)[\[8\]](#)[\[10\]](#)
- **Prevent Dust Formation:** Avoid actions that could generate dust, such as vigorous shaking or scraping.[\[7\]](#)[\[8\]](#)[\[10\]](#)
- **Personal Hygiene:** Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly with soap and water after handling the compound and before leaving the work area.[\[1\]](#)[\[7\]](#)[\[8\]](#)
- **Clothing:** Remove any contaminated clothing immediately and wash it before reuse.[\[8\]](#)

Storage

- **Container:** Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)[\[7\]](#)[\[8\]](#)
- **Incompatibilities:** Store away from strong acids/alkalis and strong oxidizing/reducing agents.[\[2\]](#)[\[10\]](#)
- **Security:** Store in a locked cabinet or a secure area to prevent unauthorized access.[\[1\]](#)[\[3\]](#)[\[8\]](#)

Disposal Plan

Proper disposal of **Diethylcarbamazine Citrate** and associated waste is crucial to prevent environmental contamination and ensure safety.

- **Waste Characterization:** All waste containing **Diethylcarbamazine Citrate** should be treated as hazardous waste.
- **Containerization:** Collect waste in suitable, labeled, and closed containers.[\[7\]](#) Do not mix with other waste.[\[9\]](#)

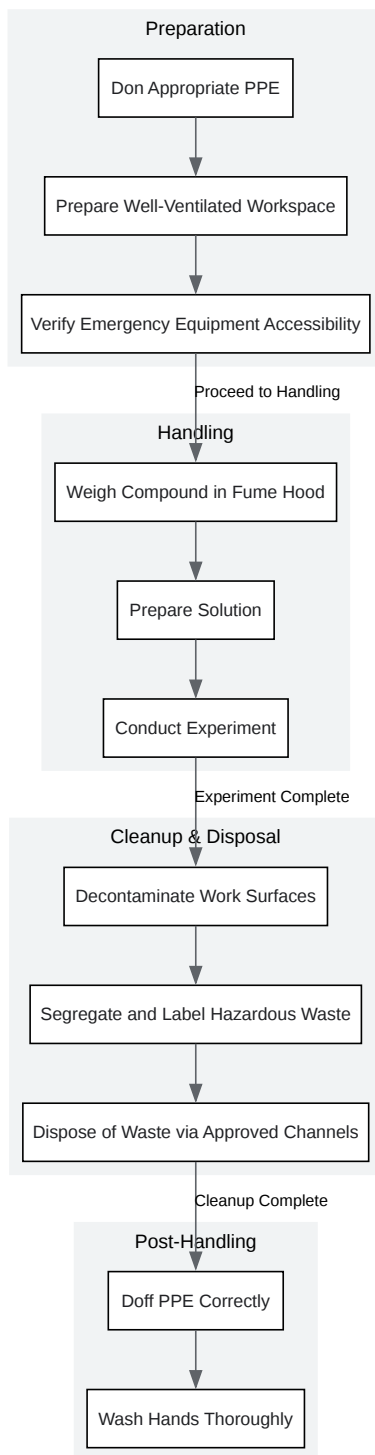
- Disposal Route: Dispose of contents and container to an approved waste disposal plant in accordance with all applicable federal, state, and local environmental regulations.[\[7\]](#)[\[9\]](#)[\[10\]](#) Discharge into the environment must be avoided.[\[7\]](#)
- Empty Containers: Handle uncleaned empty containers in the same manner as the product itself.[\[9\]](#)

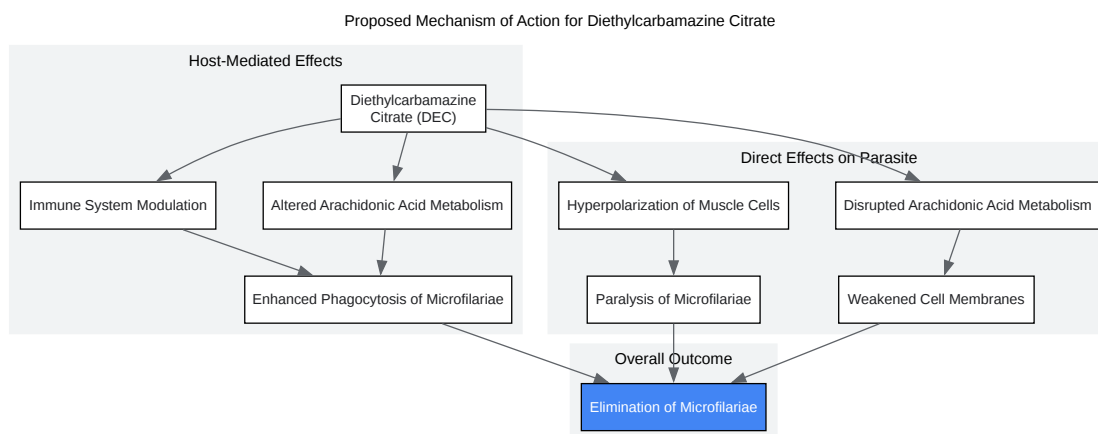
Experimental Protocols

Safe Handling Workflow

The following diagram illustrates the standard workflow for safely handling **Diethylcarbamazine Citrate** in a laboratory setting.

Workflow for Safe Handling of Diethylcarbamazine Citrate





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